

4-Bromo-3-nitrotoluene solubility in organic solvents

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Compound of Interest

Compound Name: 4-Bromo-3-nitrotoluene

Cat. No.: B1266263

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An In-depth Technical Guide to the Solubility of **4-Bromo-3-nitrotoluene** in Organic Solvents
For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **4-Bromo-3-nitrotoluene** (CAS No. 5326-34-1), a key intermediate in the synthesis of pharmaceuticals and other complex organic molecules. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document focuses on providing a thorough understanding of its expected solubility based on its chemical properties. Furthermore, it offers a detailed experimental protocol for the precise determination of its solubility in various organic solvents, empowering researchers to generate their own data. This guide is intended to be an essential resource for scientists and professionals working with **4-Bromo-3-nitrotoluene** in research and development settings.

Introduction to 4-Bromo-3-nitrotoluene

4-Bromo-3-nitrotoluene is an aromatic organic compound with the chemical formula $C_7H_6BrNO_2$. Its structure consists of a toluene molecule substituted with a bromine atom and a nitro group. This compound serves as a versatile building block in organic synthesis, particularly in the development of active pharmaceutical ingredients (APIs). A comprehensive understanding of its solubility in various organic solvents is crucial for its effective use in reaction chemistry, purification processes such as crystallization, and formulation development.

Physicochemical Properties

A summary of the key physicochemical properties of **4-Bromo-3-nitrotoluene** is presented in the table below.

Property	Value
CAS Number	5326-34-1[1][2][3][4]
Molecular Formula	C ₇ H ₆ BrNO ₂ [1][2][4]
Molecular Weight	216.03 g/mol [2][4]
Appearance	Yellow to brown solid[5]
Melting Point	31-33 °C (lit.)[6]
Boiling Point	151.5-152.5 °C / 14 mmHg (lit.)
Density	1.578 g/mL at 25 °C (lit.)[6]

Solubility Profile

While specific quantitative solubility data for **4-Bromo-3-nitrotoluene** in a wide range of organic solvents is not readily available in the literature, its solubility characteristics can be inferred from its molecular structure and available qualitative descriptions. The presence of a polar nitro group and a less polar brominated aromatic ring suggests that its solubility will be moderate in many common organic solvents.

Qualitative Solubility Data:

Solvent	Solubility Description	Rationale
Water	Insoluble/Less Soluble[5][7][8]	The molecule is predominantly nonpolar due to the benzene ring and methyl group, making it immiscible with water.
Methanol	Soluble[9]	As a polar protic solvent, methanol can interact with the polar nitro group, facilitating dissolution.
Ethanol	Moderately Soluble[5]	Similar to methanol, ethanol's polarity allows for interaction with the nitro group.
Acetone	Moderately Soluble[5]	Acetone, a polar aprotic solvent, can effectively solvate the polar regions of the molecule.

Experimental Protocol for Solubility Determination

To obtain precise quantitative solubility data, a standardized experimental protocol is essential. The isothermal shake-flask method followed by gravimetric analysis is a reliable and widely used technique for determining the solubility of a solid in a liquid solvent.[10][11][12][13][14][15][16][17][18]

Principle

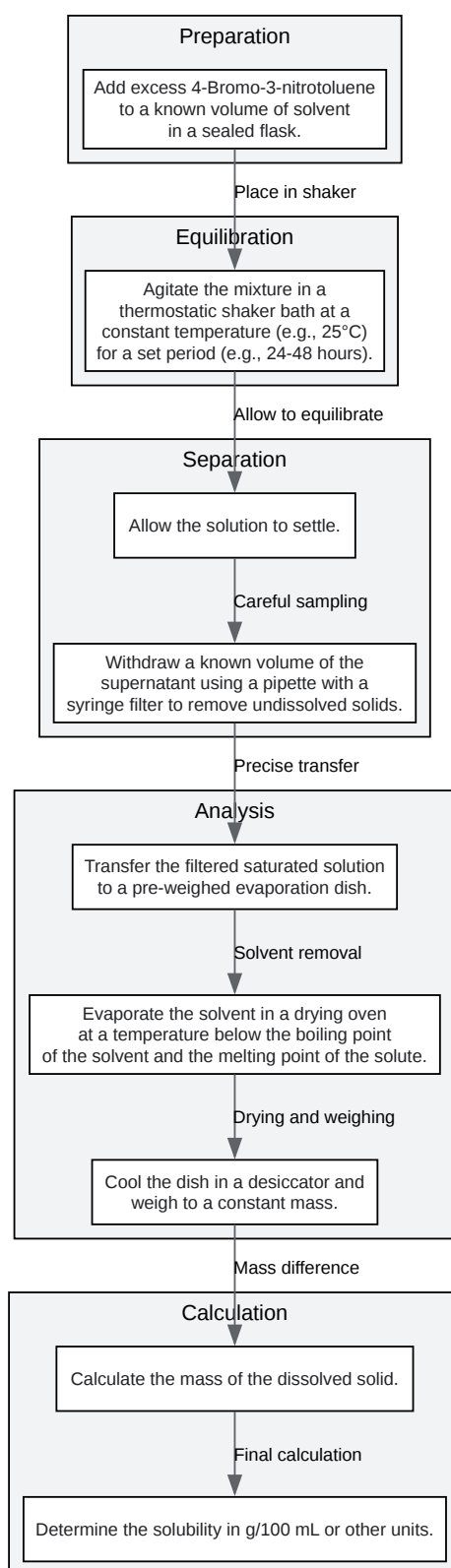
An excess amount of the solid solute (**4-Bromo-3-nitrotoluene**) is added to a known volume of the solvent of interest. The mixture is agitated at a constant temperature for a sufficient period to ensure that equilibrium is reached, creating a saturated solution. The undissolved solid is then separated from the saturated solution, and the concentration of the solute in the solution is determined by evaporating the solvent and weighing the remaining solid residue.

Materials and Equipment

- **4-Bromo-3-nitrotoluene**

- Selected organic solvents (e.g., methanol, ethanol, acetone, ethyl acetate)
- Analytical balance (accurate to ± 0.0001 g)
- Thermostatic shaker bath or incubator
- Conical flasks with stoppers
- Volumetric flasks and pipettes
- Syringe filters (chemically compatible with the solvent)
- Pre-weighed evaporation dishes or vials
- Drying oven

Experimental Workflow



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Figure 1: Experimental workflow for determining the solubility of **4-Bromo-3-nitrotoluene**.

Detailed Procedure

- Preparation: Add an excess amount of **4-Bromo-3-nitrotoluene** to a conical flask containing a precisely measured volume of the chosen organic solvent. The presence of undissolved solid at the end of the equilibration period is crucial.
- Equilibration: Seal the flask and place it in a thermostatic shaker bath set to the desired temperature (e.g., 25 °C). Agitate the mixture for a sufficient time (typically 24 to 48 hours) to ensure that the solution reaches saturation. It is advisable to take samples at different time points (e.g., 24, 36, and 48 hours) to confirm that equilibrium has been achieved (i.e., the measured solubility is constant).
- Sample Collection: Once equilibrium is reached, stop the agitation and allow the undissolved solid to settle. Carefully withdraw a known volume of the clear supernatant using a volumetric pipette fitted with a syringe filter to prevent any solid particles from being transferred.
- Gravimetric Analysis:
 - Transfer the filtered saturated solution to a pre-weighed, clean, and dry evaporation dish.
 - Place the dish in a drying oven at a temperature sufficient to evaporate the solvent without causing decomposition of the **4-Bromo-3-nitrotoluene**.
 - Once the solvent has completely evaporated, cool the dish in a desiccator to room temperature.
 - Weigh the dish containing the solid residue on an analytical balance.
 - Repeat the drying and weighing steps until a constant mass is obtained.
- Calculation:
 - Calculate the mass of the dissolved **4-Bromo-3-nitrotoluene** by subtracting the initial mass of the empty dish from the final constant mass of the dish with the residue.
 - The solubility can then be expressed in various units, such as grams per 100 mL of solvent (g/100 mL) or moles per liter (mol/L).

Applications in Drug Development

The solubility of **4-Bromo-3-nitrotoluene** is a critical parameter in drug development for several reasons:

- **Reaction Kinetics:** In synthesis, the concentration of reactants in solution directly influences the reaction rate.
- **Purification:** Crystallization, a common purification technique, relies on the differential solubility of the compound in a solvent at different temperatures.
- **Formulation:** For subsequent active pharmaceutical ingredients derived from this intermediate, understanding solubility is fundamental to developing appropriate dosage forms.

Conclusion

While quantitative solubility data for **4-Bromo-3-nitrotoluene** in organic solvents is not extensively documented, its chemical structure suggests moderate solubility in common polar organic solvents and poor solubility in water. For researchers and drug development professionals requiring precise solubility values, the detailed isothermal shake-flask method coupled with gravimetric analysis provided in this guide offers a robust and reliable approach. The generation of such data is essential for the optimization of synthetic routes, purification processes, and the overall advancement of pharmaceutical development projects involving this important chemical intermediate.

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